

cadmium chemical reactions and compound formation

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Compound of Interest

Compound Name: Cadmium
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An In-depth Technical Guide to **Cadmium**: Chemical Reactions and Compound Formation

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cadmium (Cd) is a soft, silvery-white divalent metal that shares many chemical properties with zinc and mercury, its neighbors in Group 12 of the periodic table.^[1] While it possesses properties that make it useful in applications such as batteries, pigments, electroplating, and semiconductors, its profound toxicity is a significant concern for human health and the environment.^{[1][2]} For researchers, particularly in materials science and drug development, understanding the chemical reactivity of **cadmium** is crucial for both harnessing its unique properties in controlled settings (e.g., quantum dot synthesis) and for mitigating its toxic effects. **Cadmium**'s toxicity primarily stems from its ability to induce oxidative stress, interfere with crucial cellular signaling pathways, and disrupt DNA repair mechanisms.^{[3][4][5]} This guide provides a detailed overview of **cadmium**'s core chemical reactions, compound formation, relevant experimental protocols, and its impact on biological signaling pathways.

I. Fundamental Chemical Reactions of Cadmium

Cadmium metal exhibits moderate reactivity. It is stable in dry air but slowly tarnishes in moist air. It dissolves in various acids but is resistant to alkalis.^[6]

Reaction with Air and Oxygen

Cadmium metal is stable under normal atmospheric conditions but will react with oxygen at elevated temperatures to form **cadmium(II)** oxide (CdO).[7] When burned in the air, it forms the brown, amorphous oxide.[1][8]

Reaction Equation: $2 \text{Cd(s)} + \text{O}_2\text{(g)} \rightarrow 2 \text{CdO(s)}$ [8]

Reaction with Water

Cadmium does not react with water under standard conditions.[6] However, it can react with steam at temperatures above 400 °C to produce **cadmium** oxide and hydrogen gas.[7]

Reaction with Acids

Cadmium metal dissolves slowly in dilute non-oxidizing acids like sulfuric acid (H₂SO₄) and hydrochloric acid (HCl) to form the corresponding **cadmium(II)** salt and hydrogen gas.[1][6] In aqueous solutions, the Cd(II) ion exists as the hydrated complex ion, [Cd(H₂O)₆]²⁺.[6][7] Reactions with oxidizing acids like nitric acid (HNO₃) are more complex and depend on the reaction conditions.[6]

Reaction Equations:

- Cd(s) + H₂SO₄(aq) → CdSO₄(aq) + H₂(g)[1]
- Cd(s) + 2 HCl(aq) → CdCl₂(aq) + H₂(g)[1][9]

Reaction with Halogens

Cadmium reacts directly with halogens to form the corresponding **cadmium(II)** halides.[6]

- Fluorine (F₂): Reacts to form **cadmium(II)** fluoride (CdF₂).[6]
- Chlorine (Cl₂): Reacts directly in aqueous solution to form **cadmium(II)** chloride (CdCl₂).[7]
- Bromine (Br₂): Reacts in aqueous solution or with bromine gas at 450 °C to form **cadmium(II)** bromide (CdBr₂).[7]
- Iodine (I₂): Reacts with aqueous iodine or with iodine gas at high temperatures to form **cadmium(II)** iodide (CdI₂).[7]

General Reaction Equation: $\text{Cd(s)} + \text{X}_2(\text{g, aq}) \rightarrow \text{CdX}_2(\text{s})$ (where X = F, Cl, Br, I)

II. Formation of Key Cadmium Compounds

Cadmium's reactivity leads to the formation of a diverse range of inorganic and organometallic compounds.

Inorganic Compounds

- a. **Cadmium Oxide** (CdO): A brown or reddish-brown solid, **cadmium** oxide is an n-type semiconductor. It is typically formed by burning **cadmium** in the air or by the thermal decomposition of **cadmium** nitrate or carbonate.[1]
- b. **Cadmium Halides** (CdX_2): These compounds, such as **cadmium** chloride (CdCl_2) and **cadmium** iodide (CdI_2), are important precursors for the synthesis of other **cadmium** derivatives, including organocadmium reagents.[10]
- c. **Cadmium Chalcogenides** (CdS , CdSe):
 - **Cadmium Sulfide** (CdS): A bright yellow solid, known as **cadmium** yellow, it is a direct band gap semiconductor (2.42 eV).[11][12] It can be prepared by precipitating a soluble **cadmium**(II) salt solution with sulfide ions.[11][13]
 - **Cadmium Selenide** (CdSe): A semiconductor with a band gap of 1.74 eV, its nanoparticles (quantum dots) are of significant interest due to their size-tunable photoluminescence across the visible spectrum.[14][15]
- d. Coordination Compounds: **Cadmium**(II) has a d^{10} electron configuration and exhibits versatile coordination abilities, forming complexes with coordination numbers ranging from 4 to 8.[16][17] As a soft acid (HSAB theory), it has a preference for soft donor ligands, particularly those containing sulfur.[16] It commonly forms tetrahedral and octahedral complexes.[16][18]

Organocadmium Compounds

Organocadmium compounds contain a direct carbon-**cadmium** bond. The first examples, **dimethylcadmium** and **diethylcadmium**, were synthesized by Erich Krause in 1917.[10][19]

a. Synthesis: They are typically prepared via transmetalation or by the reaction of a **cadmium** salt with an organometallic reagent, such as a Grignard or organolithium reagent.[10][20]

Reaction Example (Diethyl**cadmium** Synthesis): $\text{CdBr}_2(\text{s}) + 2 \text{CH}_3\text{CH}_2\text{MgBr}(\text{ether}) \rightarrow (\text{CH}_3\text{CH}_2)_2\text{Cd}(\text{l}) + 2 \text{MgBr}_2(\text{s})$ [10][20]

b. Reactivity: Organoc**cadmium** reagents are less nucleophilic than their organozinc or Grignard counterparts.[10][21] This attenuated reactivity allows for selective reactions, most notably the synthesis of ketones from acyl chlorides without further reaction to form a tertiary alcohol.[10][20]

Reaction Example (Ketone Synthesis): $2 \text{R}'\text{COCl} + \text{R}_2\text{Cd} \rightarrow 2 \text{R}'\text{COR} + \text{CdCl}_2$

III. Data Presentation: Summary of Cadmium Reactions

Reactant	Product(s)	Conditions	Reaction Equation	Citation(s)
Oxygen (O ₂)	Cadmium Oxide (CdO)	Heating/Burning	2 Cd + O ₂ → 2 CdO	[1][8]
Water (H ₂ O)	No reaction (liquid); Cadmium Oxide (CdO) + Hydrogen (H ₂)	Standard (liquid); > 400 °C (steam)	Cd + H ₂ O(g) → CdO + H ₂	[6][7]
Hydrochloric Acid (HCl)	Cadmium Chloride (CdCl ₂) + Hydrogen (H ₂)	Aqueous solution	Cd + 2 HCl → CdCl ₂ + H ₂	[1][9]
Sulfuric Acid (H ₂ SO ₄)	Cadmium Sulfate (CdSO ₄) + Hydrogen (H ₂)	Dilute aqueous solution	Cd + H ₂ SO ₄ → CdSO ₄ + H ₂	[1][6]
Halogens (F ₂ , Cl ₂ , Br ₂ , I ₂)	Cadmium Halides (CdF ₂ , CdCl ₂ , CdBr ₂ , CdI ₂)	Varies (direct reaction)	Cd + X ₂ → CdX ₂	[6][7]
Hydrogen Sulfide (H ₂ S)	Cadmium Sulfide (CdS)	Aqueous solution of Cd ²⁺	Cd ²⁺ (aq) + H ₂ S(g) → CdS(s) + 2 H ⁺ (aq)	[7][13]

IV. Experimental Protocols

Protocol: Synthesis of Cadmium Sulfide (CdS) via Precipitation

This protocol describes a common laboratory method for preparing **cadmium** sulfide by precipitation from an aqueous solution.

Materials:

- Soluble **Cadmium** Salt (e.g., **Cadmium** Chloride, CdCl₂)

- Soluble Sulfide Source (e.g., Sodium Sulfide, Na_2S , or Hydrogen Sulfide gas, H_2S)
- Deionized Water
- Beakers, magnetic stirrer, filtration apparatus (e.g., Büchner funnel)

Methodology:

- Prepare **Cadmium** Solution: Dissolve a known quantity of the **cadmium** salt in deionized water to create a solution of desired molarity (e.g., 0.1 M CdCl_2).
- Prepare Sulfide Solution: In a separate beaker, dissolve the sodium sulfide in deionized water. If using H_2S , prepare a gas delivery setup.
- Precipitation: While stirring the **cadmium** salt solution vigorously, slowly add the sulfide solution dropwise (or bubble H_2S gas through the solution). A bright yellow precipitate of CdS will form immediately.^{[11][12]} This step should be performed in a well-ventilated fume hood due to the toxicity of H_2S and **cadmium** compounds.^[22]
- Digestion: Gently heat the mixture (e.g., on a steam bath) for a short period. This process, known as digestion, encourages the growth of larger particles, which are easier to filter.
- Isolation: Allow the precipitate to settle, then decant the supernatant. Isolate the solid CdS product by vacuum filtration.
- Washing: Wash the precipitate several times with deionized water to remove any unreacted salts or impurities.
- Drying: Dry the purified CdS product in a drying oven at a suitable temperature (e.g., 100-110 °C) until a constant weight is achieved.

Protocol: Synthesis of Cadmium Selenide (CdSe) Quantum Dots

This protocol outlines a high-temperature pyrolysis method for synthesizing oleic acid-capped CdSe quantum dots in a non-coordinating solvent, adapted from established literature.^{[14][23]}

Materials:

- **Cadmium** Oxide (CdO) - Warning: Inhalation hazard.[[23](#)]
- Selenium (Se) powder - Warning: Inhalation hazard.[[23](#)]
- Oleic Acid (OA)
- 1-Octadecene (ODE) (non-coordinating solvent)
- Trioctylphosphine (TOP)
- Three-neck round-bottom flask, heating mantle, condenser, thermometer, syringes, nitrogen/argon gas inlet.

Methodology:

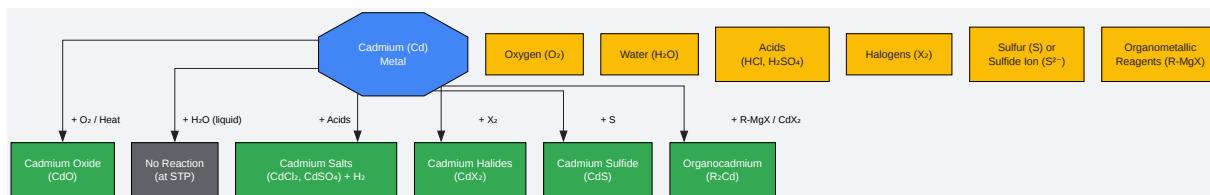
- Prepare Selenium Precursor (Se-TOP): In an inert atmosphere (glovebox), dissolve selenium powder in trioctylphosphine (e.g., 0.1 M solution). Sonication may be required to aid dissolution.[[14](#)] Store in a sealed container.
- Prepare **Cadmium** Precursor (Cd-OA): In a three-neck flask, combine CdO, oleic acid, and 1-octadecene.[[14](#)][[23](#)]
- Reaction Setup: Equip the flask with a condenser and a thermometer. Purge the system with an inert gas (N₂ or Ar) and maintain a positive pressure throughout the reaction.
- Dissolution of CdO: Heat the **cadmium** mixture under inert gas to approximately 220-225 °C. The initially red/brown solution will become clear and colorless upon complete dissolution of the CdO to form the **cadmium** oleate complex.[[14](#)][[23](#)]
- Nucleation and Growth: Once the **cadmium** solution is stable at the target temperature (e.g., 225 °C), rapidly inject the room-temperature Se-TOP precursor solution into the hot flask with vigorous stirring. This sudden injection triggers the nucleation of CdSe nanocrystals.[[23](#)]
- Particle Growth and Sampling: The CdSe particles will begin to grow. The size of the quantum dots, and thus their color, is dependent on the growth time and temperature.

Aliquots can be withdrawn at specific time intervals and quenched in a cool solvent to stop growth, yielding quantum dots of varying sizes.[23]

- Purification: The synthesized quantum dots are typically purified by precipitation with a non-solvent (e.g., methanol or ethanol) followed by centrifugation to isolate the nanocrystals from the reaction mixture.

V. Mandatory Visualizations

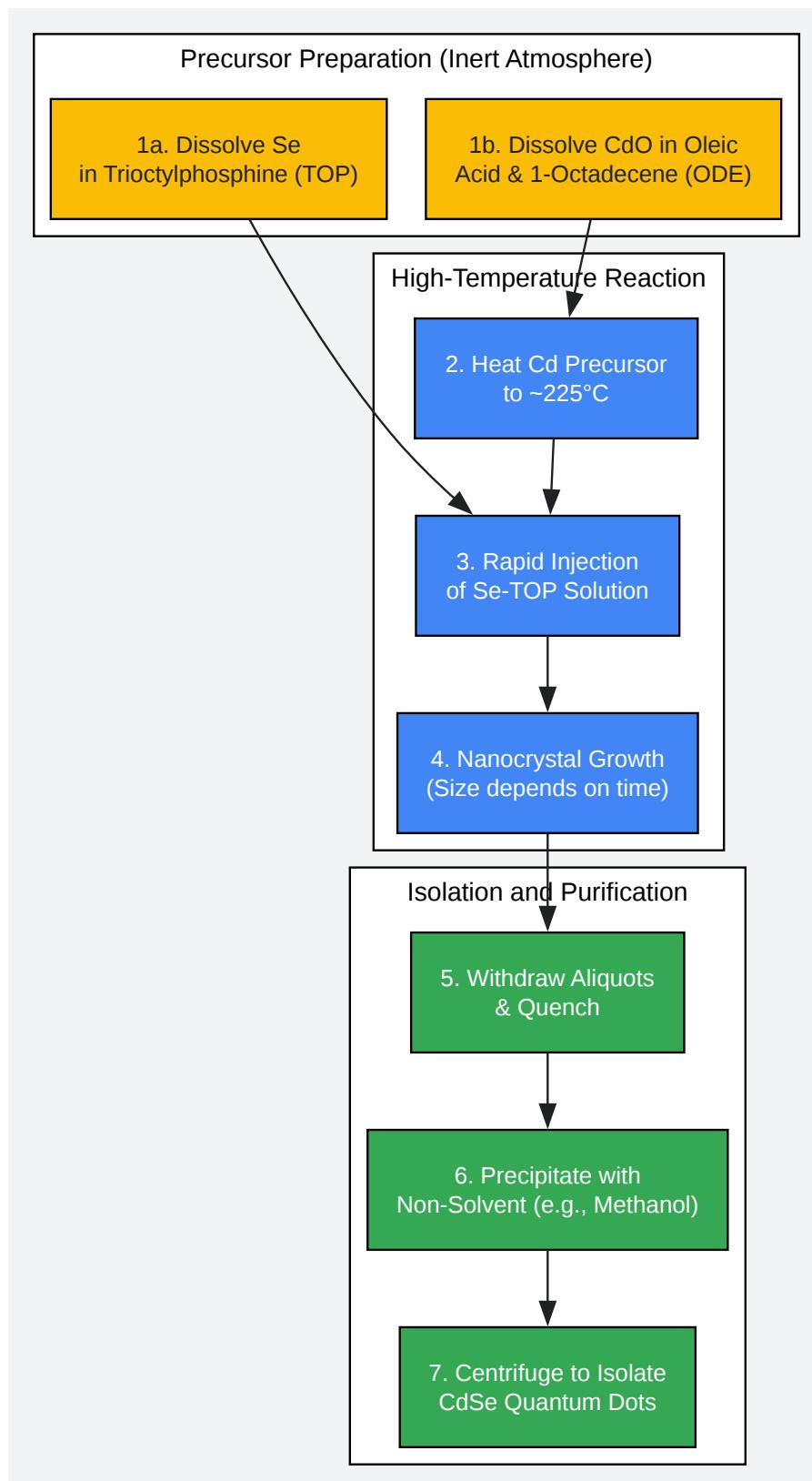
Diagram 1: Key Chemical Reactions of Cadmium



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Caption: Overview of Cadmium's primary chemical reactions with common reagents.

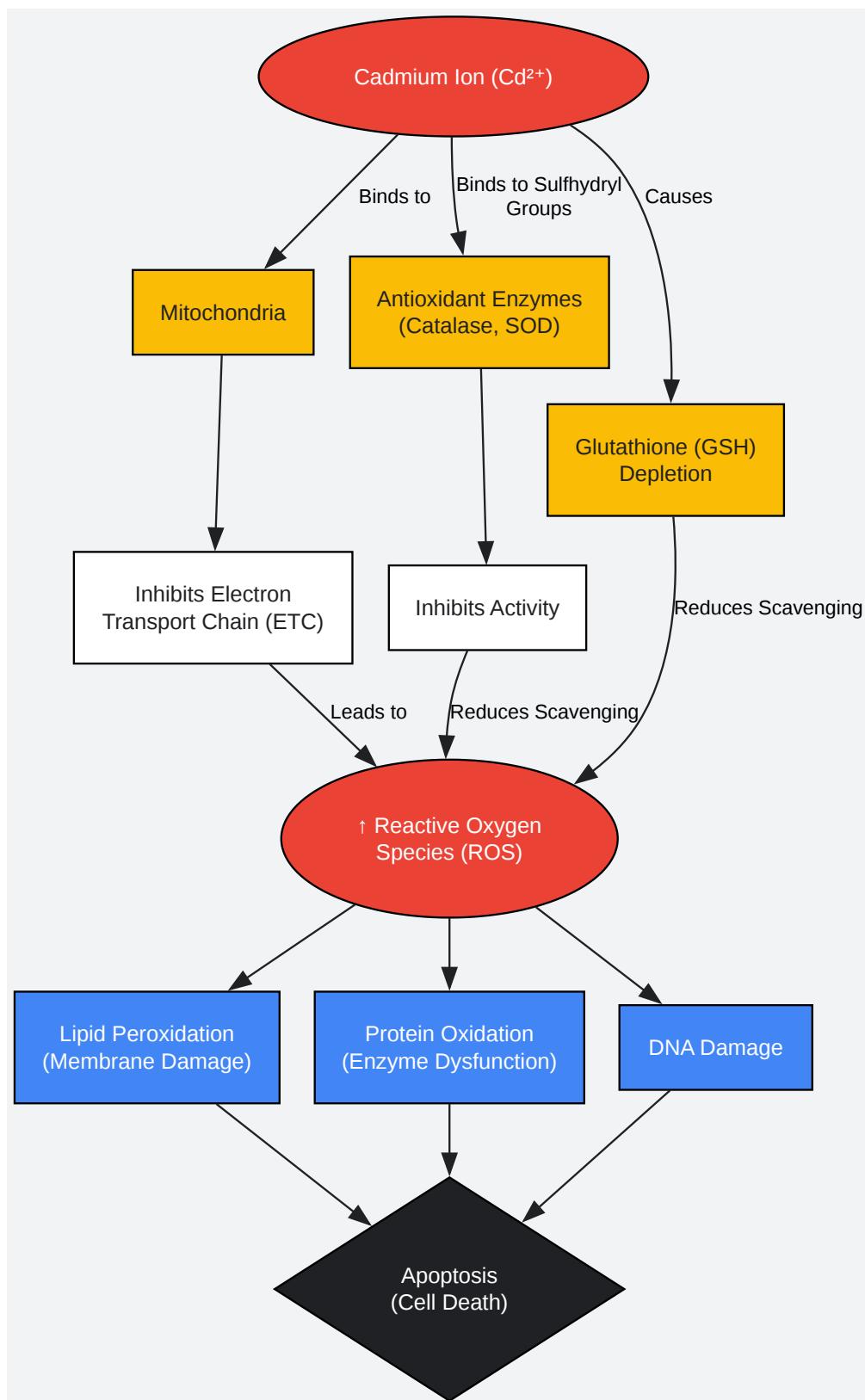
Diagram 2: Experimental Workflow for CdSe Quantum Dot Synthesis



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Caption: Workflow for the synthesis of CdSe quantum dots via pyrolysis.

Diagram 3: Cadmium-Induced Oxidative Stress Signaling



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Caption: **Cadmium**'s role in inducing cellular oxidative stress and apoptosis.

VI. Relevance to Drug Development

The pronounced toxicity of **cadmium** is a major consideration for drug development professionals. Chronic exposure to **cadmium** is associated with a range of diseases, including cancer and cardiovascular disease.[24] It can accumulate in the liver and kidneys, with a biological half-life that can span decades.[1][24]

Key mechanisms of **cadmium** toxicity include:

- Generation of Reactive Oxygen Species (ROS): **Cadmium** is not redox-active itself but can indirectly cause significant oxidative stress by inhibiting antioxidant enzymes and depleting glutathione (GSH).[3][4] This leads to damage of lipids, proteins, and DNA.[4]
- Interference with Signaling Pathways: **Cadmium** can disrupt critical cellular signaling pathways, including the Mitogen-Activated Protein Kinase (MAPK) and p53 pathways, which are central to cell proliferation, stress response, and apoptosis.[4][25][26]
- Drug-Interaction and Transporter Effects: **Cadmium** exposure can impact the disposition and response of therapeutic drugs. For instance, it may affect the function of drug transporters like Organic Cation Transporters (OCTs) and Multidrug and Toxin Extrusion Proteins (MATEs).[24] This is particularly relevant for nephrotoxic drugs such as the chemotherapeutic agent cisplatin and the antiretroviral tenofovir, where co-exposure could exacerbate renal injury.[24]

Conclusion

Cadmium possesses a rich and varied chemistry, enabling the formation of diverse compounds from simple oxides to complex coordination polymers and highly functional semiconductor nanocrystals. Its reactions are governed by its electropositive nature and its classification as a soft Lewis acid. While this reactivity is exploited in materials science for creating valuable compounds like CdS and CdSe, it is also the foundation of its significant biological toxicity. For scientists and professionals in drug development, a thorough understanding of **cadmium**'s chemical behavior is essential not only for innovation in materials

but also for elucidating its toxic mechanisms and mitigating its impact on human health and therapeutic outcomes.

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